

# Neopentyl glycol diacrylate chemical structure and properties

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## Compound of Interest

Compound Name: Neopentyl glycol diacrylate

Cat. No.: B1215655

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An In-depth Technical Guide to **Neopentyl Glycol Diacrylate** (NPGDA)

## Introduction

**Neopentyl glycol diacrylate** (NPGDA) is a difunctional monomer characterized by a neopentyl glycol backbone with two acrylate functional groups. Its unique structure, featuring a quaternary carbon, imparts significant thermal stability, weather resistance, and hydrolytic stability to the polymers it forms. NPGDA is a low-viscosity, fast-curing liquid that readily undergoes polymerization upon exposure to ultraviolet (UV) light or electron beam (EB) radiation.<sup>[1][2]</sup> These properties make it a crucial component in a wide array of applications, including radiation-cured coatings, inks, adhesives, and photopolymers.<sup>[3][4]</sup> This guide provides a comprehensive overview of its chemical structure, properties, synthesis, and key experimental protocols relevant to researchers and scientists.

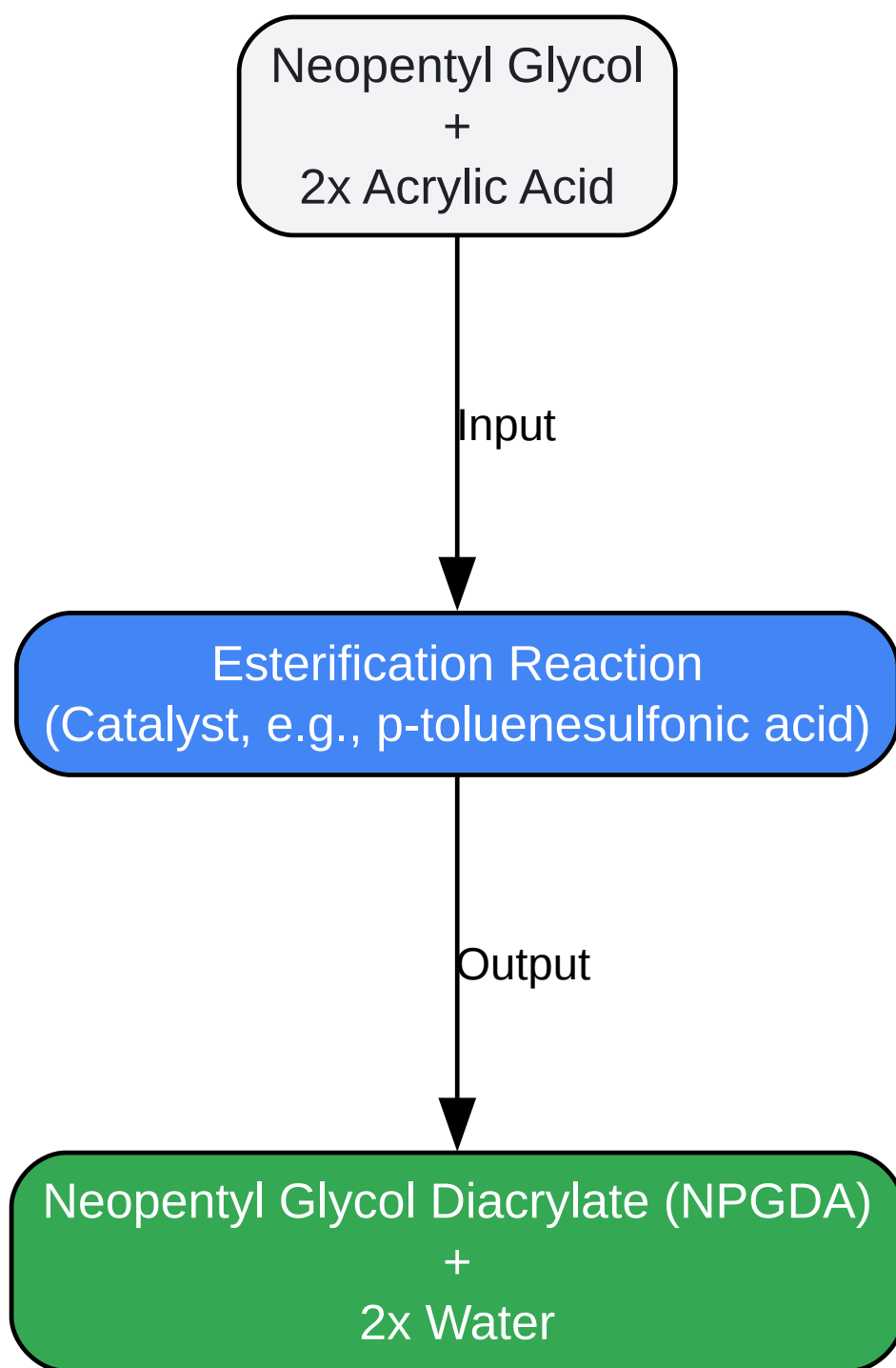
## Chemical Structure and Identification

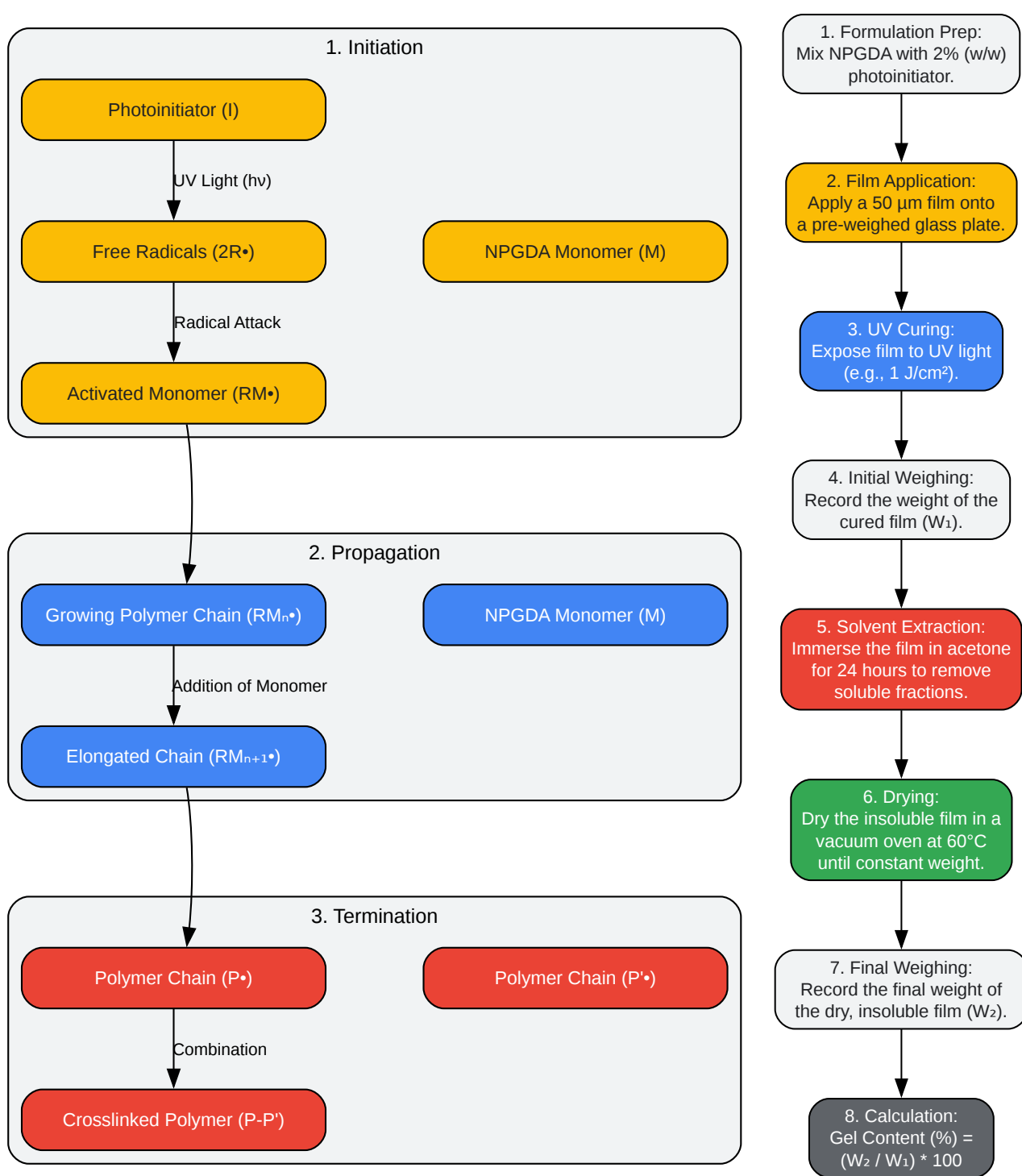
NPGDA is formed from the esterification of neopentyl glycol with two molecules of acrylic acid.<sup>[5]</sup> The chemical formula for NPGDA is  $C_{11}H_{16}O_4$ .<sup>[3][6]</sup>

Table 1: Chemical Identification and Nomenclature of NPGDA

Identifier	Value
IUPAC Name	(2,2-dimethyl-3-prop-2-enoyloxypropyl) prop-2-enoate[7]
CAS Number	2223-82-7[6][8]
Molecular Formula	C <sub>11</sub> H <sub>16</sub> O <sub>4</sub> [3][4]
Molecular Weight	212.24 g/mol [3][6][8]
Synonyms	2,2-Dimethyl-1,3-propanediol diacrylate, NPGDA, SR 247[4][7]
InChI Key	MXFQRSUWYYSPOC-UHFFFAOYSA-N[8]
SMILES String	CC(C)(COC(=O)C=C)COC(=O)C=C[8]

The logical relationship for the synthesis of NPGDA is visualized below.





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## References

- 1. unisunchem.com [unisunchem.com]
- 2. specialchem.com [specialchem.com]
- 3. Neopentyl glycol diacrylate | 2223-82-7 [chemicalbook.com]
- 4. longchangchemical.com [longchangchemical.com]
- 5. jiuanchemical.com [jiuanchemical.com]
- 6. scbt.com [scbt.com]
- 7. Neopentyl glycol diacrylate | C<sub>11</sub>H<sub>16</sub>O<sub>4</sub> | CID 16680 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Neopentyl glycol diacrylate 2223-82-7 [sigmaaldrich.com]
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